

Crystal structure data for 4-Bromobenzofuran-5-ol derivatives

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Compound of Interest

Compound Name: 4-Bromobenzofuran-5-ol

Cat. No.: B12092401

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Title: Crystallographic Profiling of **4-Bromobenzofuran-5-ol** Derivatives: Structural Insights & Isomeric Comparisons

Executive Summary: The Ortho-Halogen Advantage

In the landscape of fragment-based drug discovery, **4-Bromobenzofuran-5-ol** represents a privileged but challenging scaffold. Unlike its more common 5-bromo or 3-bromo analogs, the 4-bromo derivative places a bulky halogen atom in an ortho relationship to the hydroxyl group at position C5.

This structural arrangement is not merely a synthetic curiosity; it fundamentally alters the physicochemical profile of the molecule. The steric bulk of the bromine atom at C4 forces the C5-hydroxyl group out of coplanarity or locks it into a specific intramolecular hydrogen-bonding motif, drastically changing solubility, lipophilicity (LogP), and crystal packing efficiency compared to the 6-bromo or unsubstituted alternatives.

This guide provides a technical roadmap for researchers to synthesize, crystallize, and structurally characterize these derivatives, with a specific focus on distinguishing them from their difficult-to-separate isomers.

Structural Comparison: Product vs. Alternatives

The following table contrasts the crystallographic and structural expectations of the 4-bromo scaffold against its primary "alternatives"—the 6-bromo isomer (often a byproduct) and the unsubstituted benzofuran-5-ol.

Table 1: Comparative Structural Parameters

Feature	Product: 4-Bromobenzofuran-5-ol	Alternative A: 6-Bromobenzofuran-5-ol	Alternative B: Benzofuran-5-ol
Steric Environment	High Constraint: Br at C4 is ortho to OH at C5.	Low Constraint: Br at C6 is ortho to OH, but C4 is open.	No Constraint: Planar, unhindered OH rotation.
Intramolecular H-Bond	Likely: Br...H-O interaction (weak hydrogen bond) may lock conformation.	Possible: But less sterically crowded than C4 position.	None: OH is free to donate/accept intermolecularly.
Crystal Packing Motif	Disrupted Sheets: Steric bulk often prevents flat -stacking; favors herringbone or slipped-stacking.	Planar Sheets: Molecule remains relatively flat; likely forms 2D supramolecular layers.	Herringbone/Layered: Driven purely by OH...O H-bonds.
Synthetic Challenge	High: Hard to separate from 6-bromo isomer during cyclization.	Medium: Often the major product in direct bromination.	Low: Commercially available standard.
Key XRD Diagnostic	Br-O Distance: < 3.0 Å (indicating intramolecular crowding).	Br-O Distance: > 3.2 Å (less crowded).	N/A

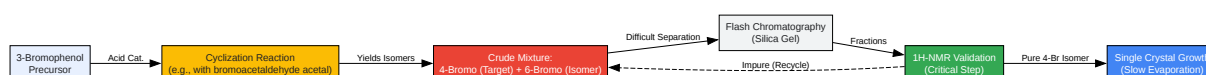
Expert Insight: The Isomer Separation Challenge

One of the most critical "field-proven" insights for this scaffold is the synthetic difficulty in isolating the 4-bromo isomer. Standard cyclization of 3-bromophenol derivatives often yields a mixture of 4-bromo and 6-bromo benzofurans due to the similar reactivity of the ortho positions.

Why this matters for Crystallography: If your bulk sample is an inseparable mixture (e.g., 80:20 ratio), single-crystal growth becomes a purification technique. You may inadvertently grow a crystal of the minor isomer (6-bromo) and assign it as the 4-bromo structure.

- Validation Rule: Always verify the bulk purity via $^1\text{H-NMR}$ before trusting the single-crystal structure. Look for the diagnostic coupling constants of the furan ring protons.

Diagram 1: Synthesis & Purification Workflow



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Caption: Workflow highlighting the critical NMR validation step to distinguish 4-bromo from 6-bromo isomers before crystallization.

Experimental Protocol: Crystallization & Data Collection

To obtain publication-quality data for **4-Bromobenzofuran-5-ol** derivatives, follow this self-validating protocol.

Phase 1: Crystal Growth (Solvent Selection)

The 4-bromo substituent reduces solubility in non-polar solvents but disrupts H-bonding in polar ones.

- Primary Method (Slow Evaporation): Dissolve 20 mg of the pure derivative in 2 mL of Ethyl Acetate/Hexane (1:1). The ethyl acetate solubilizes the hydroxyl group, while hexane promotes aggregation as the solvent evaporates.

- Alternative (Vapor Diffusion): Dissolve in minimal THF (inner vial) and place in a jar containing Pentane (outer reservoir). This is superior for derivatives with high solubility.

Phase 2: X-Ray Diffraction (XRD) Parameters

- Temperature: Collect data at 100 K (using liquid nitrogen stream). This freezes the rotation of the hydroxyl group, allowing precise location of the hydrogen atom—critical for proving the intramolecular Br...HO interaction.
- Resolution: Aim for 0.75 Å or better to resolve the electron density of the C-Br bond clearly from the aromatic ring.

Phase 3: Structural Refinement Logic

When solving the structure (using SHELX or OLEX2):

- Locate Br first: The heavy atom will dominate the Patterson map.
- Check for Disorder: If the thermal ellipsoids of the Br atom are elongated, you may have a solid solution of the 4-bromo and 6-bromo isomers co-crystallized.
 - Action: Refine the occupancy of the Br atom. If it refines to ~0.8 at C4 and ~0.2 at C6, your crystal is a mixture.

Mechanism of Action: Crystal Packing Logic

The crystal structure of **4-bromobenzofuran-5-ol** is governed by a competition between "Classical H-bonding" and "Halogen Bonding".

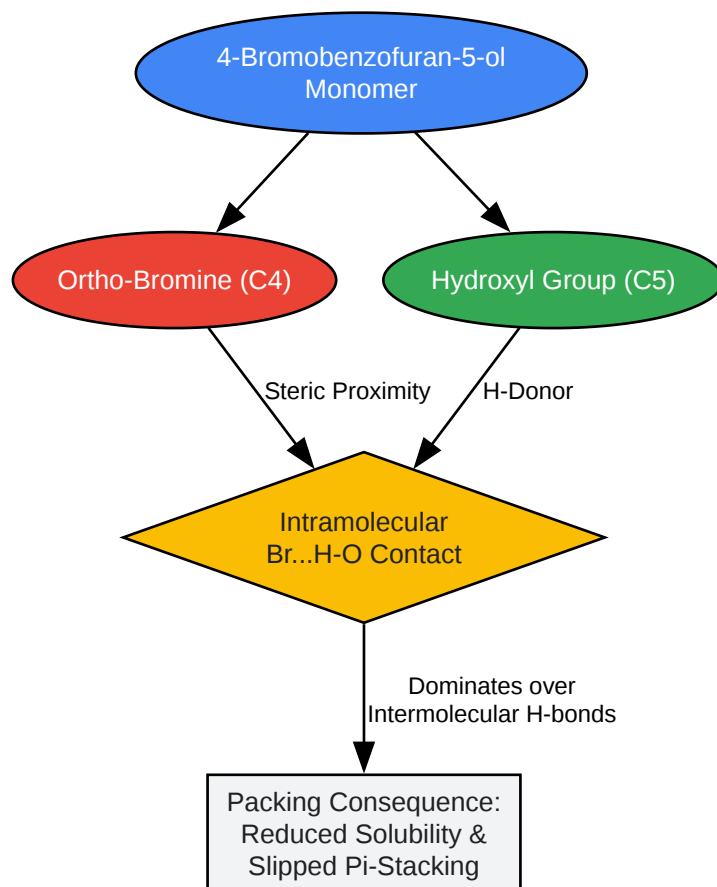
- Pathway A (Intermolecular): The OH group donates a proton to the Oxygen of a neighboring furan ring.
- Pathway B (Intramolecular): The OH proton is attracted to the ortho-Bromine (Br...H-O).

In the 4-bromo derivative, Pathway B is sterically favored, often leading to "closed" monomers that stack via

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interactions rather than forming infinite H-bonded chains.

Diagram 2: Interaction Hierarchy



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Caption: The steric dominance of the C4-Bromine forces an intramolecular interaction, altering the macroscopic packing and solubility.

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